

# Long-term stability and storage conditions for 4-ethynylaniline

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## Compound of Interest

Compound Name: **4-Ethynylaniline**

Cat. No.: **B084093**

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## Technical Support Center: 4-Ethynylaniline

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term stability and storage of **4-ethynylaniline**, along with troubleshooting advice for common experimental issues.

## Frequently Asked Questions (FAQs)

**Q1:** What are the ideal long-term storage conditions for **4-ethynylaniline**?

**A1:** For optimal long-term stability, **4-ethynylaniline** should be stored in a tightly sealed container in a cool, dark, and dry place.<sup>[1][2]</sup> To prevent degradation from air and light, storage under an inert atmosphere (e.g., argon or nitrogen) and in an amber vial is highly recommended.<sup>[1]</sup> While room temperature storage is suggested by some suppliers, refrigeration (0-8°C) is also a common recommendation to ensure stability.<sup>[3][4]</sup>

**Q2:** What is the expected shelf life of **4-ethynylaniline**?

**A2:** The shelf life of **4-ethynylaniline** is not definitively established and can vary depending on the supplier and storage conditions.<sup>[5]</sup> Some suppliers may provide a retest or expiration date on the Certificate of Analysis (CoA).<sup>[5]</sup> If no date is provided, it is best practice to monitor the compound for signs of degradation, especially if it has been stored for an extended period. For some specific applications or when stored at -20°C, usage within one month is recommended.<sup>[6]</sup>

Q3: What are the primary degradation pathways for **4-ethynylaniline**?

A3: The primary degradation pathway for **4-ethynylaniline** is polymerization, which is catalyzed by transition metals.<sup>[7][8][9]</sup> As a terminal alkyne and a substituted aniline, it is susceptible to oxidation and other reactions when exposed to air, light, and incompatible materials.

Q4: What are the visual signs of **4-ethynylaniline** degradation?

A4: Fresh, pure **4-ethynylaniline** is typically a light yellow or yellowish powder or crystalline solid.<sup>[1][3]</sup> Signs of degradation may include a significant darkening in color (to brown or darker), a change in texture, or clumping of the powder, which could indicate polymerization or oxidation.

Q5: Is **4-ethynylaniline** compatible with all common laboratory solvents and reagents?

A5: No, **4-ethynylaniline** is incompatible with strong oxidizing agents, strong acids, and strong bases. Contact with these substances should be avoided to prevent vigorous reactions and degradation of the compound.

## Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Unexpected or inconsistent experimental results	Degradation of 4-ethynylaniline due to improper storage.	Verify the appearance of your 4-ethynylaniline. If it appears discolored or clumpy, it may have degraded. Assess the purity using techniques like NMR, IR, or HPLC.
Contamination of the sample.	Ensure all glassware is clean and dry before use. Use high-purity solvents and reagents.	
Poor solubility of 4-ethynylaniline in a recommended solvent	The compound may have polymerized, reducing its solubility.	Try sonicating the sample to aid dissolution. If solubility remains an issue, the compound has likely degraded and a fresh sample should be used.
Incorrect solvent choice for the experiment.	Consult literature for appropriate solvents for your specific reaction or analysis.	
Broad or unexpected peaks in NMR spectrum	Presence of paramagnetic impurities (e.g., residual metal catalyst).	Filter the NMR sample through a small plug of glass wool in a Pasteur pipette to remove particulate matter. <sup>[10]</sup> If the issue persists, consider purification of the 4-ethynylaniline.
Sample is too concentrated.	Prepare a more dilute sample for NMR analysis. <sup>[11]</sup>	
Low yield in a reaction involving 4-ethynylaniline	The 4-ethynylaniline has degraded and is of low purity.	Use a fresh, high-purity sample of 4-ethynylaniline. Confirm the purity of the starting material before use.

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Reaction conditions are not optimal.

Review the reaction protocol, including temperature, reaction time, and catalyst loading.

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## Data Presentation

Table 1: Recommended Storage Conditions for **4-Ethynylaniline**

Parameter	Condition	Reason
Temperature	Room Temperature or Refrigerated (0-8°C)[2][3][4]	To slow down potential degradation processes.
Atmosphere	Inert Gas (e.g., Argon, Nitrogen)	To prevent oxidation and reaction with air components.
Light	Protect from light (Amber vial)[4]	To prevent light-induced degradation.
Container	Tightly sealed[1]	To prevent exposure to moisture and air.
Moisture	Dry environment	To prevent hydrolysis and other moisture-related reactions.

Table 2: Physical and Chemical Properties of **4-Ethynylaniline**

Property	Value	Reference
CAS Number	14235-81-5	[3]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> N	[3]
Molecular Weight	117.15 g/mol	[3]
Appearance	Light yellow to brown powder or crystal	[3][12]
Melting Point	98-102 °C (decomposes)	[9]
Boiling Point	99-101 °C at 13 Torr	[2]
Purity (Typical)	≥98% (HPLC)	[3]

## Experimental Protocols

### Protocol 1: Purity Assessment by <sup>1</sup>H NMR Spectroscopy

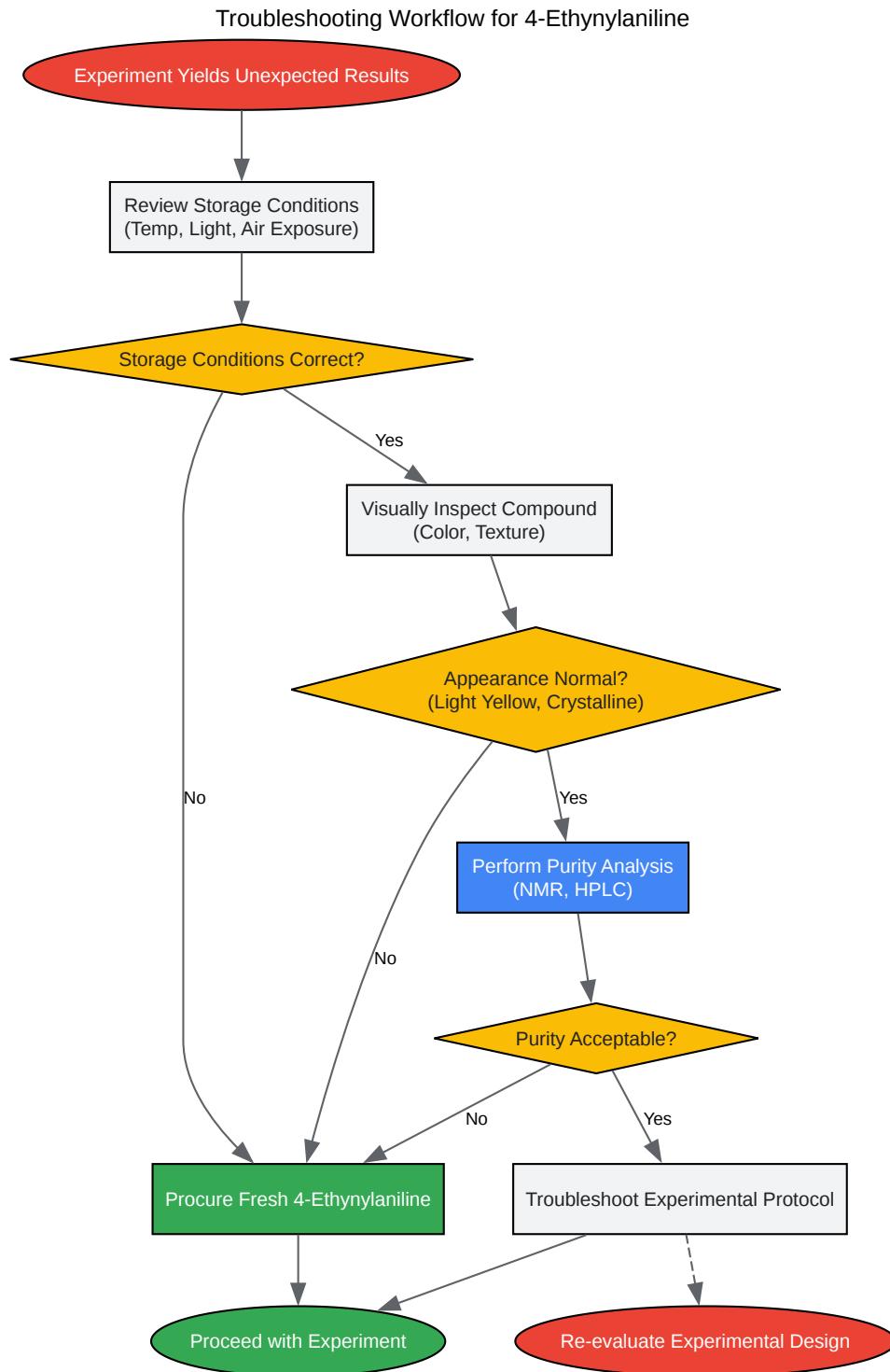
- Sample Preparation:
  - Accurately weigh approximately 5-10 mg of the **4-ethynylaniline** sample.
  - Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d, Acetone-d6) in a clean, dry vial.[13]
  - Ensure the sample is fully dissolved. If any particulate matter is present, filter the solution through a pipette with a small cotton or glass wool plug into a clean NMR tube.[10]
- Data Acquisition:
  - Acquire the <sup>1</sup>H NMR spectrum according to the spectrometer's standard operating procedures.
- Data Analysis:
  - Process the spectrum (Fourier transform, phase correction, and baseline correction).

- Integrate the peaks and compare the chemical shifts and coupling constants to a reference spectrum of pure **4-ethynylaniline** to identify any impurities.

#### Protocol 2: Purity Assessment by HPLC

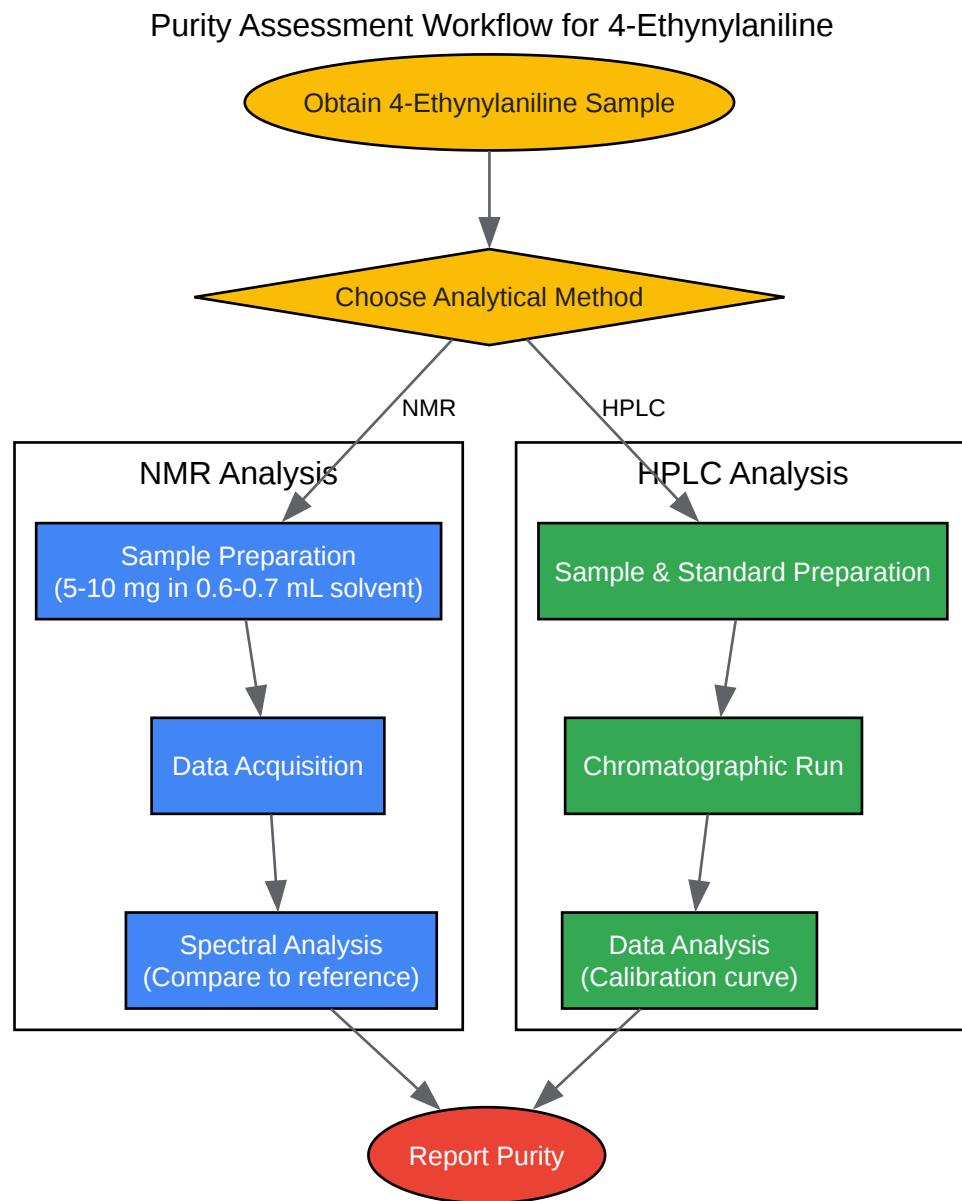
- Sample Preparation:
  - Prepare a stock solution of **4-ethynylaniline** by dissolving a known amount in a suitable solvent (e.g., methanol or acetonitrile) to a concentration of approximately 1 mg/mL.
  - Prepare a series of working standards by diluting the stock solution to different concentrations.
  - Prepare the sample for analysis by dissolving it in the mobile phase to a concentration within the range of the working standards.
- Chromatographic Conditions (General Example for Aromatic Amines):
  - Column: C18 reverse-phase column (e.g., 150 mm x 4.6 mm, 3  $\mu$ m).[14]
  - Mobile Phase: A gradient of water with 0.1% formic acid (A) and methanol or acetonitrile with 0.1% formic acid (B).
  - Flow Rate: 0.4-1.0 mL/min.[14][15]
  - Detection: UV detector at a wavelength appropriate for aromatic amines (e.g., 254 nm).
  - Injection Volume: 5-10  $\mu$ L.[14][15]
- Data Analysis:
  - Run the standards and the sample.
  - Create a calibration curve from the standards.
  - Determine the purity of the **4-ethynylaniline** sample by comparing its peak area to the calibration curve.

# Visualizations



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Caption: Troubleshooting workflow for experiments involving **4-ethynylaniline**.



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Caption: Workflow for assessing the purity of **4-ethynylaniline**.

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